

TMC353121 solubility in DMSO and other solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TMC353121

Cat. No.: B1682921

[Get Quote](#)

TMC353121 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with detailed information on the solubility, handling, and formulation of **TMC353121**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **TMC353121**?

A1: The recommended solvent for preparing high-concentration stock solutions of **TMC353121** is Dimethyl Sulfoxide (DMSO).^[1]^[2]

Q2: What is the maximum solubility of **TMC353121** in DMSO?

A2: The solubility of **TMC353121** in DMSO is up to 50 mg/mL, which is equivalent to 89.49 mM.^[1] Please note that achieving this concentration may require sonication.^[1]

Q3: Are there any specific recommendations for the DMSO used?

A3: Yes, it is crucial to use newly opened, anhydrous DMSO. DMSO is hygroscopic, meaning it readily absorbs moisture from the air, and this can significantly impact the solubility of **TMC353121**.^[1]

Q4: How should I store the **TMC353121** stock solution?

A4: Once prepared, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.

[1] For long-term storage, store at -20°C for up to one year or at -80°C for up to two years.[1]

Q5: Can **TMC353121** be prepared in solvents other than 100% DMSO for in vivo use?

A5: Yes, **TMC353121** can be formulated in various solvent systems for animal studies. These typically involve an initial dissolution in a small amount of DMSO, followed by dilution with other vehicles. See the Experimental Protocols section for specific formulations.

Solubility Data

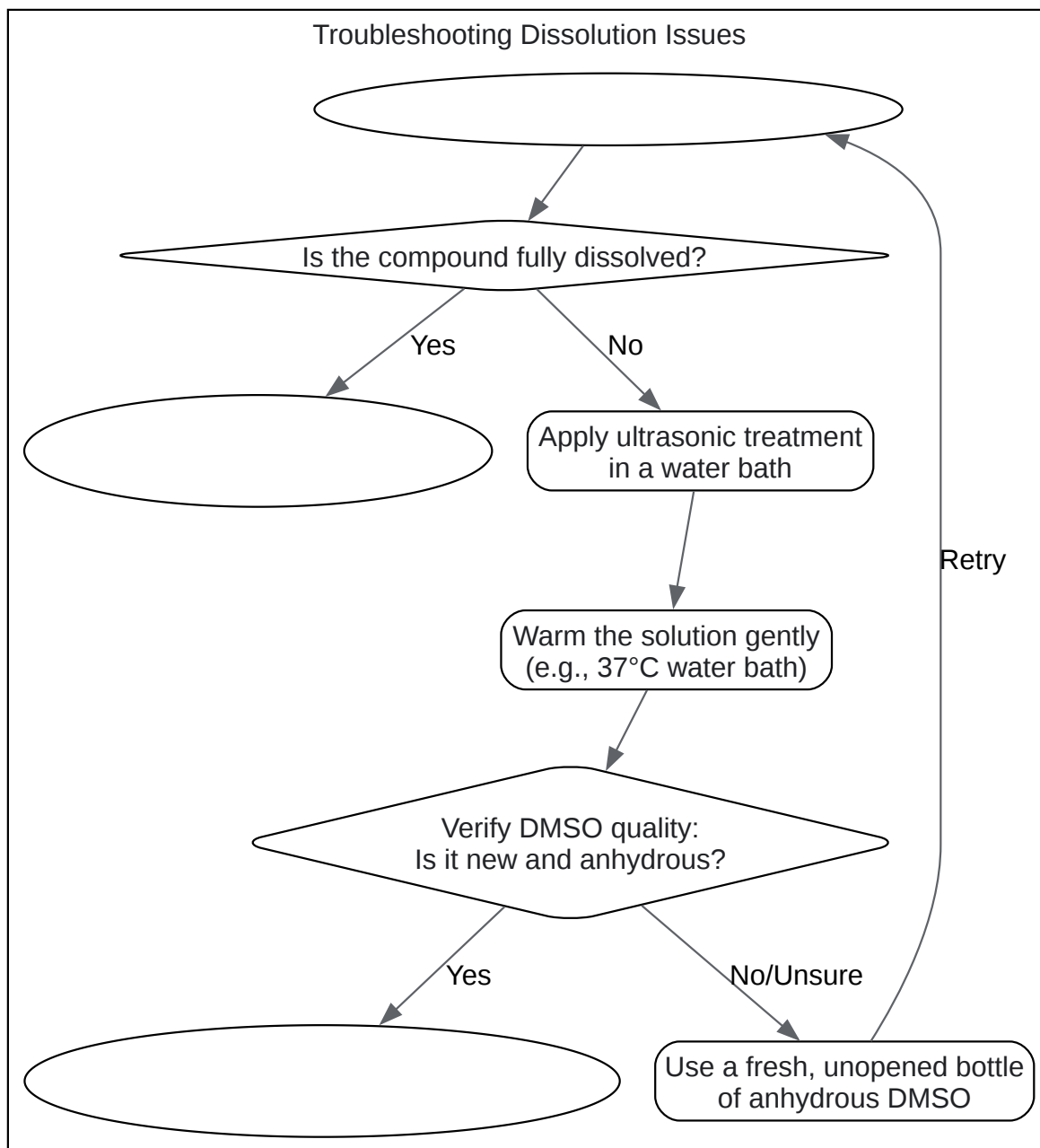
The following table summarizes the known solubility of **TMC353121** in various solvents and formulation systems.

Solvent/Vehicle System	Solubility/Concentration	Notes
DMSO	50 mg/mL (89.49 mM)	Ultrasonic treatment is recommended. Use newly opened DMSO.[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (4.47 mM)	Results in a clear solution.[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	2.5 mg/mL (4.47 mM)	Results in a suspended solution; requires sonication.[1]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (4.47 mM)	Results in a clear solution.[1]
12% Captisol (pH 6.0)	10 mg/mL	Used for preparing solutions for continuous infusion in non-human primate studies.[3]

Troubleshooting Guide

Issue: The compound is not fully dissolving in DMSO.

If you encounter difficulty dissolving **TMC353121**, follow this troubleshooting workflow.



[Click to download full resolution via product page](#)

Caption: Workflow for troubleshooting **TMC353121** dissolution.

Experimental Protocols

Protocol 1: Preparation of a 50 mg/mL Stock Solution in DMSO

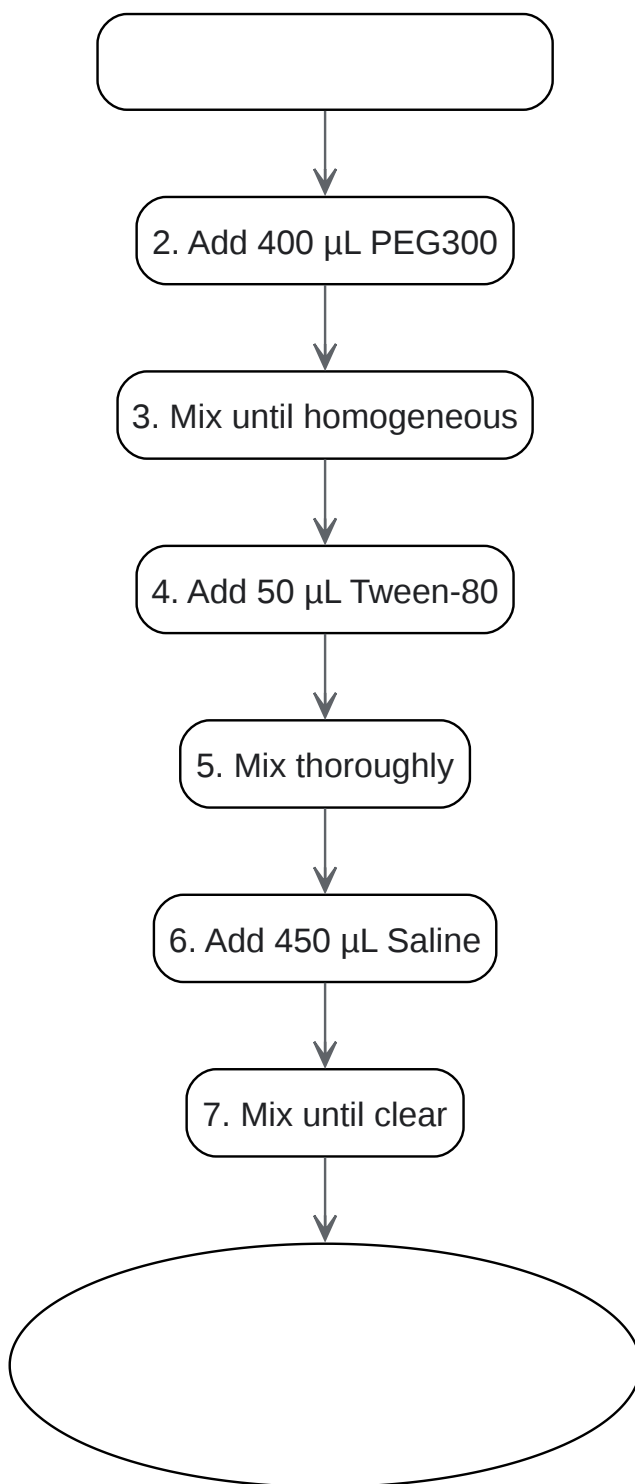
- Weigh the required amount of **TMC353121** powder in a sterile vial.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a 50 mg/mL concentration.
- Vortex the vial briefly.
- Place the vial in an ultrasonic water bath and sonicate until the solid is completely dissolved. [\[1\]](#)
- If precipitation occurs, gentle warming can be applied in conjunction with sonication. [\[1\]](#)
- Once fully dissolved, aliquot the solution into smaller volumes in sterile cryovials for storage.

Protocol 2: Formulation for In Vivo Administration (PEG300/Tween-80)

This protocol yields a clear solution suitable for injection. [\[1\]](#)

- Start with a concentrated stock solution of **TMC353121** in DMSO (e.g., 25 mg/mL).
- To prepare 1 mL of the final formulation, begin with 100 μ L of the 25 mg/mL DMSO stock solution.
- Add 400 μ L of PEG300 and mix until the solution is homogeneous.
- Add 50 μ L of Tween-80 and mix thoroughly.
- Add 450 μ L of saline to bring the final volume to 1 mL. Mix until the solution is clear.
- The final concentration of **TMC353121** will be 2.5 mg/mL.

In Vivo Formulation Workflow (PEG300/Tween-80)

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medkoo.com [medkoo.com]
- 3. Antiviral Activity of TMC353121, a Respiratory Syncytial Virus (RSV) Fusion Inhibitor, in a Non-Human Primate Model - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [TMC353121 solubility in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682921#tmc353121-solubility-in-dmsol-and-other-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com